

Protocols for handling and storage of butyl heptanoate in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl heptanoate

Cat. No.: B1580531

[Get Quote](#)

Application Notes and Protocols for Butyl Heptanoate

Abstract

This document provides comprehensive application notes and detailed protocols for the safe handling, storage, and laboratory use of **butyl heptanoate**. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development. The protocols herein cover safety procedures, storage requirements, and common experimental methodologies involving this compound.

Application Notes

Butyl heptanoate (CAS 5454-28-4) is an ester formed from the reaction of n-butanol and heptanoic acid.[1][2] It is a colorless to pale yellow liquid at room temperature, recognized by its characteristic fruity and herbaceous odor.[1][3] This property makes it a valuable synthetic flavoring agent in the food industry for products like candy and baked goods, and as a fragrance component in cosmetics and personal care products.[2][3][4] In a laboratory setting, it serves as a reagent or intermediate in organic synthesis. Its molecular structure consists of a butyl group attached to a heptanoate moiety, making it a medium-chain fatty acid ester.[1] It is soluble in most organic solvents but has limited solubility in water.[1][5]

Physicochemical and Safety Data

Quantitative data regarding the properties and safety of **butyl heptanoate** are summarized below for easy reference.




Physicochemical Properties

The key physical and chemical properties of **butyl heptanoate** are listed in Table 1.

Property	Value	References
Molecular Formula	C ₁₁ H ₂₂ O ₂	[1][2]
Molecular Weight	186.29 g/mol	[3][5]
Appearance	Colorless to pale yellow, clear liquid	[1][2][6]
Odor	Fruity, herbaceous, green, winey	[2][3]
Boiling Point	226 °C at 760 mmHg	[2][3][7]
Melting Point	-67.5 °C	[3][7][8]
Density	0.863 g/mL at 25 °C	[3][4][7]
Vapor Pressure	0.08 - 0.09 mmHg at 25 °C	[5][6][7]
Flash Point	87 °C (188.6 °F) - closed cup	[2]
Refractive Index	~1.421 - 1.426 at 20 °C	[2][3][8]
Solubility	Soluble in most organic solvents; limited solubility in water.	[1][5]

Safety and Hazard Information

Butyl heptanoate is classified as a combustible liquid that can cause skin, eye, and respiratory irritation.[5][9][10] Adherence to safety protocols is crucial.

Hazard Class & Category	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation, Category 2		Warning	H315: Causes skin irritation.[5][9][10]
Eye Irritation, Category 2		Warning	H319: Causes serious eye irritation.[5][9][10]
Specific target organ toxicity — single exposure, Category 3		Warning	H335: May cause respiratory irritation.[9][10]

Precautionary Statements	Description	References
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[9] [10]
	P264: Wash hands and skin thoroughly after handling.	
	P271: Use only outdoors or in a well-ventilated area.	
	P280: Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302+P352: IF ON SKIN: Wash with plenty of water.	
	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
	P319: Get medical help if you feel unwell.	[9]
	P332+P317: If skin irritation occurs: Get medical help.	
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed.	
	P405: Store locked up.	[9] [10]

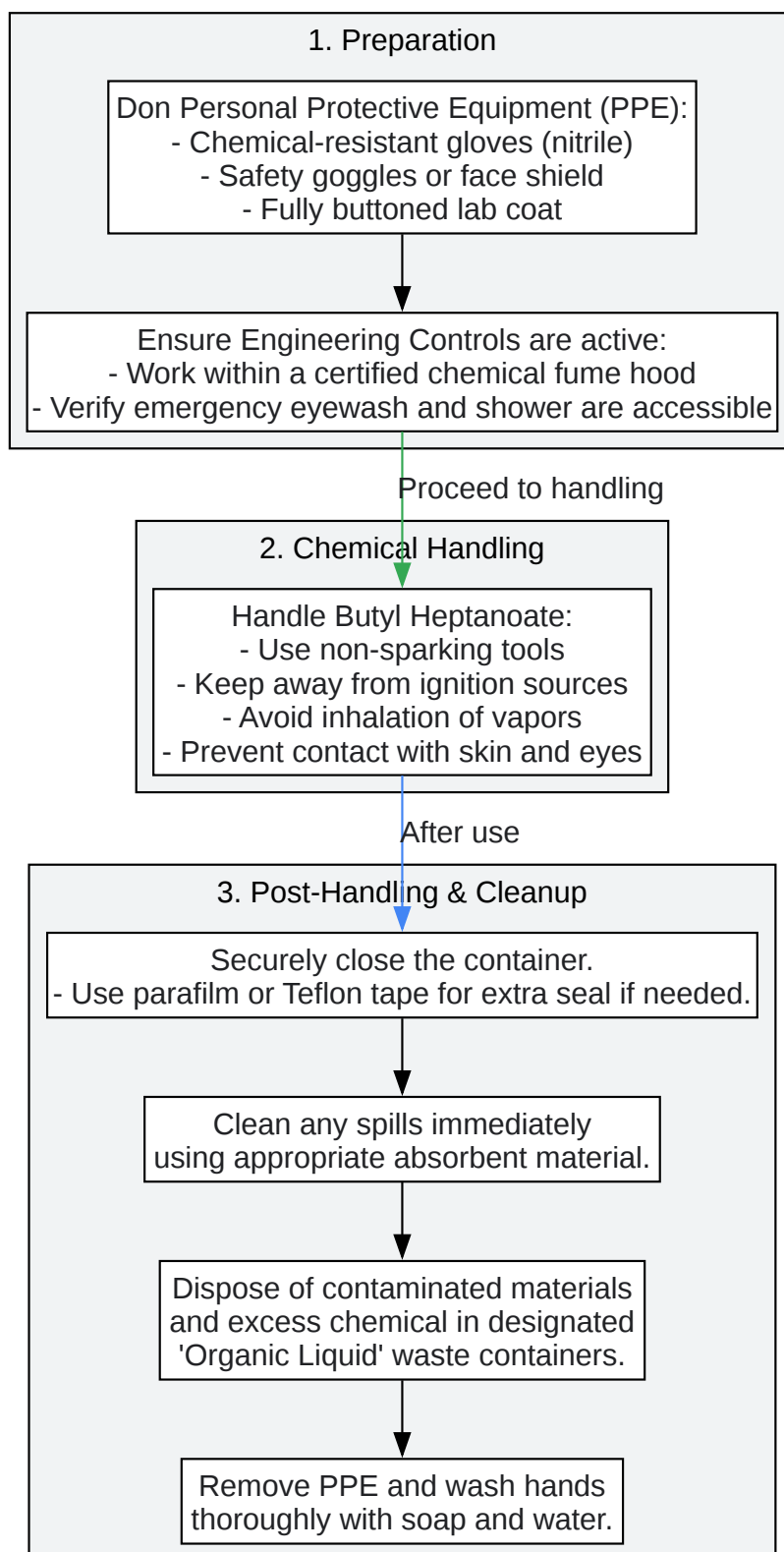
Disposal

P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations. [\[9\]](#)[\[10\]](#)

Protocols for Handling and Storage

Protocol for Safe Handling

Due to its irritant nature and volatility, **butyl heptanoate** must be handled with care using appropriate engineering controls and personal protective equipment (PPE).[\[1\]](#)[\[11\]](#)



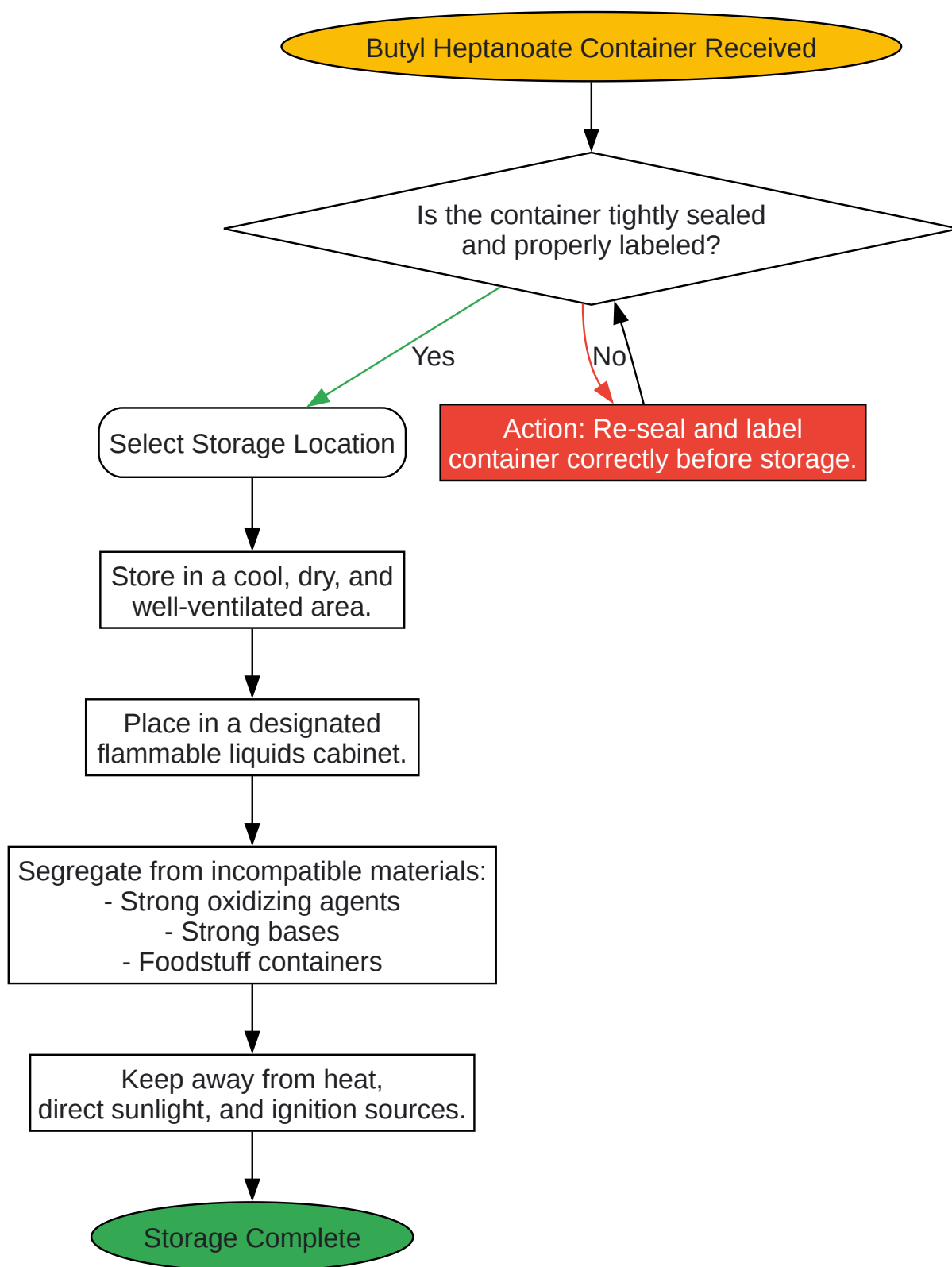
[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **butyl heptanoate** in a lab setting.

- Engineering Controls: All work involving **butyl heptanoate** must be performed in a well-ventilated area, preferably inside a chemical fume hood to minimize inhalation exposure.[\[11\]](#)
[\[12\]](#) Ensure safety showers and eyewash stations are unobstructed and functional.[\[11\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE.[\[11\]](#)[\[13\]](#)
 - Eye Protection: Chemical splash goggles or a face shield are mandatory.[\[11\]](#)
 - Hand Protection: Chemical-resistant nitrile gloves are required. Inspect gloves for any defects before use.[\[11\]](#)[\[13\]](#)
 - Body Protection: Wear a fully buttoned lab coat. A chemical-resistant apron is recommended for larger quantities.[\[11\]](#)
 - Footwear: Closed-toe shoes are required at all times in the laboratory.[\[11\]](#)
- Handling Practices: Avoid direct contact with skin and eyes.[\[9\]](#)[\[10\]](#) Avoid breathing vapors.[\[9\]](#)
[\[10\]](#) Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[9\]](#)[\[10\]](#) Keep away from heat, sparks, and open flames.[\[14\]](#) After handling, wash hands thoroughly with soap and water.[\[11\]](#)

Protocol for Safe Storage

Proper storage is essential to maintain the chemical's integrity and ensure laboratory safety.
[\[11\]](#)



[Click to download full resolution via product page](#)

Caption: Logical flow for the proper storage of **butyl heptanoate**.

- Containers: Store **butyl heptanoate** in tightly closed, properly labeled containers.[\[9\]](#)[\[10\]](#)[\[11\]](#)
The container material should be chemically compatible.
- Location: The storage area must be cool, dry, and well-ventilated.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Flammability: As a combustible liquid, it should be stored in a designated flammable liquids cabinet.[\[14\]](#)
- Incompatibilities: Store apart from incompatible materials such as strong oxidizing agents and strong bases.[\[14\]](#) Do not store near foodstuff containers.[\[9\]](#)[\[10\]](#)
- Environment: Keep containers away from direct sunlight, heat, and other sources of ignition.
[\[1\]](#)[\[11\]](#)

Experimental Protocols

Protocol for Synthesis via Fischer Esterification

This protocol describes the synthesis of **butyl heptanoate** from butanol and heptanoic acid using an acid catalyst.[\[2\]](#)[\[3\]](#)

- Heptanoic acid
- n-Butanol
- Concentrated sulfuric acid (catalyst)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask, condenser, heating mantle, separatory funnel, distillation apparatus
- Reaction Setup: In a round-bottom flask, combine 1 mole equivalent of heptanoic acid with 1.2-1.5 mole equivalents of n-butanol.

- Catalyst Addition: While swirling the flask, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 5-8 drops).[15][16]
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle.[17] Let the reaction proceed for 1-2 hours. The reaction is reversible, so heating drives it towards the product.[17]
- Work-up & Isolation: Allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- Washing:
 - Wash the organic layer sequentially with water to remove excess alcohol and sulfuric acid.[18]
 - Next, wash with a 5% sodium bicarbonate solution to neutralize any remaining heptanoic acid and sulfuric acid. Bubbles of CO₂ will form until all the acid is neutralized.[18]
 - Finally, wash with brine to remove residual water and water-soluble impurities.
- Drying: Separate the organic layer (the top layer, as the ester is less dense than the aqueous solutions) and dry it over an anhydrous drying agent like magnesium sulfate.[18]
- Purification: Filter to remove the drying agent. The crude **butyl heptanoate** can be purified by fractional distillation to obtain the pure product.[17]

Protocol for Hydrolysis (Saponification)

This protocol outlines the base-catalyzed hydrolysis of **butyl heptanoate** back to butanol and the salt of heptanoic acid.[2]

- **Butyl heptanoate**
- Aqueous sodium hydroxide (NaOH) or potassium hydroxide (KOH) solution (e.g., 2 M)
- Ethanol (as a co-solvent to increase solubility)
- Dilute hydrochloric acid (HCl)

- Round-bottom flask, condenser, heating mantle, separatory funnel
- Reaction Setup: In a round-bottom flask, place 1 mole equivalent of **butyl heptanoate**. Add an excess (e.g., 2-3 mole equivalents) of aqueous NaOH solution. Add a small amount of ethanol to help homogenize the mixture.
- Reflux: Attach a reflux condenser and heat the mixture to reflux for 1-2 hours. The reaction is complete when the oily ester layer disappears, and the solution becomes homogeneous.
- Isolation of Alcohol: After cooling, the butanol can be separated from the aqueous solution by distillation.
- Isolation of Carboxylic Acid:
 - Transfer the remaining aqueous solution to a beaker and cool it in an ice bath.
 - Carefully acidify the solution by slowly adding dilute HCl until the solution is acidic (test with pH paper).
 - Heptanoic acid, being sparingly soluble in cold water, will precipitate out or form an oily layer.
 - The heptanoic acid can then be extracted using an organic solvent (e.g., diethyl ether) in a separatory funnel.

Disposal Procedures

All waste containing **butyl heptanoate** must be treated as hazardous chemical waste.^[9]

- Collect liquid waste in a designated, sealed, and properly labeled "Organic Liquid" waste container.^[13]
- Solid waste contaminated with **butyl heptanoate** (e.g., gloves, absorbent materials) should be collected in a separate, labeled solid waste container.
- Do not dispose of **butyl heptanoate** down the drain.^[12]

- Arrange for waste disposal through your institution's environmental health and safety (EH&S) department in accordance with all local, state, and federal regulations.[9][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 5454-28-4: Butyl heptanoate | CymitQuimica [cymitquimica.com]
- 2. zhishangchem.com [zhishangchem.com]
- 3. BUTYL HEPTANOATE | 5454-28-4 [chemicalbook.com]
- 4. Butyl heptanoate [myskinrecipes.com]
- 5. Butyl heptanoate | C₁₁H₂₂O₂ | CID 21596 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. parchem.com [parchem.com]
- 7. butyl heptanoate, 5454-28-4 [thegoodscentcompany.com]
- 8. butyl heptanoate [stenutz.eu]
- 9. echemi.com [echemi.com]
- 10. chemicalbook.com [chemicalbook.com]
- 11. benchchem.com [benchchem.com]
- 12. research.columbia.edu [research.columbia.edu]
- 13. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 14. fishersci.com [fishersci.com]
- 15. mskropac.weebly.com [mskropac.weebly.com]
- 16. youtube.com [youtube.com]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. Esters and Esterification Chemistry Tutorial [ausetute.com.au]
- To cite this document: BenchChem. [Protocols for handling and storage of butyl heptanoate in the lab]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1580531#protocols-for-handling-and-storage-of-butyl-heptanoate-in-the-lab>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com